

Molecular Structure and Conformation of PCB 116: A Technical Guide

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Compound of Interest

Compound Name: 2,3,3',4',5'-Pentachlorobiphenyl

CAS No.: 76842-07-4

Cat. No.: B1594564

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Core Directive: The Structural Identity of PCB 116

PCB 116 is a specific congener within the polychlorinated biphenyl (PCB) family, designated by the International Union of Pure and Applied Chemistry (IUPAC) as 2,3,4,5,6-pentachlorobiphenyl.^{[1][2]}

Unlike the widely studied "dioxin-like" PCBs (such as PCB 126 or PCB 169), PCB 116 possesses a unique molecular architecture that renders it a Non-Dioxin-Like (NDL) PCB. Its toxicity and biological activity are governed not by the Aryl Hydrocarbon Receptor (AhR), but by its specific three-dimensional conformation and interaction with calcium signaling pathways.

Molecular Architecture

The molecule consists of a biphenyl core where one phenyl ring is perchlorinated (fully substituted with chlorine atoms at positions 2, 3, 4, 5, and 6) and the second phenyl ring is unsubstituted (containing only hydrogen atoms).

- Formula: $C_{12}H_5Cl_5$

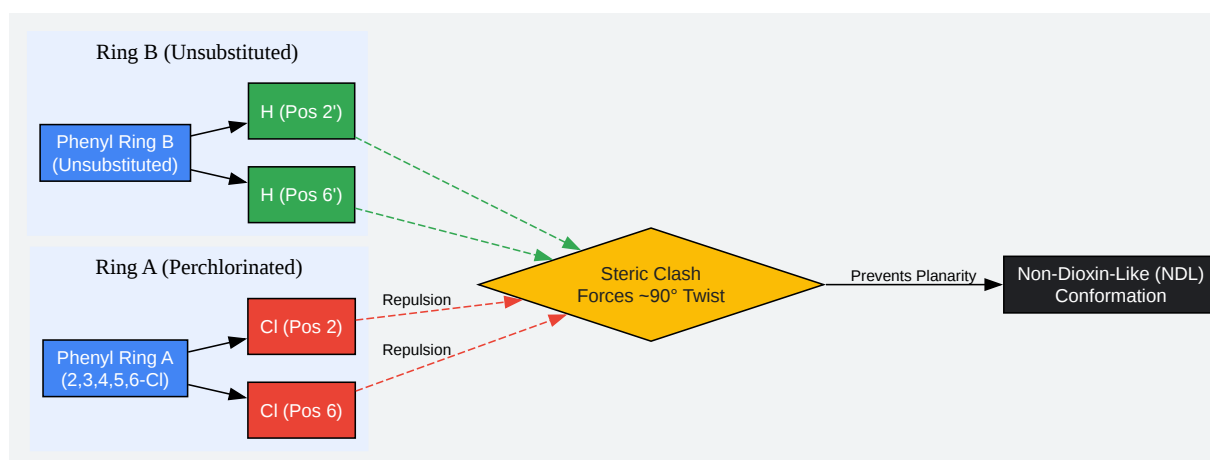
- Molecular Weight: 326.43 g/mol
- Chlorine Content: ~54% by weight
- Symmetry:

(Plane of symmetry). PCB 116 is achiral.

The Ortho-Effect and Non-Planarity

The defining structural feature of PCB 116 is the presence of two chlorine atoms at the ortho positions (C2 and C6) on the substituted ring. These bulky chlorine atoms create significant steric repulsion with the hydrogen atoms at the ortho' positions (C2' and C6') of the opposing ring.

This steric hindrance prevents the two phenyl rings from adopting a coplanar configuration.[3] Consequently, PCB 116 exists in a twisted conformation with a dihedral angle typically ranging between 70° and 90° in solution, minimizing the potential energy of the system.



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Figure 1: Steric interactions between ortho-chlorines on Ring A and ortho-hydrogens on Ring B force PCB 116 into a non-planar, non-dioxin-like conformation.

Physicochemical Properties[4][5][6]

For drug development professionals assessing metabolic stability or environmental fate, the lipophilicity of PCB 116 is a critical parameter. It is highly lipophilic, facilitating rapid absorption and accumulation in lipid-rich tissues (adipose, brain).

Property	Value / Description	Relevance
IUPAC Name	2,3,4,5,6-Pentachlorobiphenyl	Unique Identifier
Ballschmitter & Zell No.	116	Standard Congener ID
Log Kow	6.3 – 6.8 (Estimated)	High bioaccumulation potential
Water Solubility	< 10 µg/L (at 25°C)	Negligible; strictly hydrophobic
Vapor Pressure	$\sim 1.0 \times 10^{-4}$ Pa (at 25°C)	Semi-volatile; atmospheric transport
Henry's Law Constant	$\sim 20\text{--}30$ Pa[4][5]·m ³ /mol	Partitions readily from water to air
Chirality	Achiral	No enantiomers; no atropisomer separation needed

Biological Interface: Toxicity and Mechanism of Action

Unlike coplanar PCBs (e.g., PCB 126) that bind with high affinity to the Aryl Hydrocarbon Receptor (AhR) and induce CYP1A enzymes, PCB 116 is a Non-Dioxin-Like (NDL) PCB. Its non-planar conformation prevents it from fitting into the planar binding pocket of the AhR.

Neurotoxicity via Ryanodine Receptors (RyR)

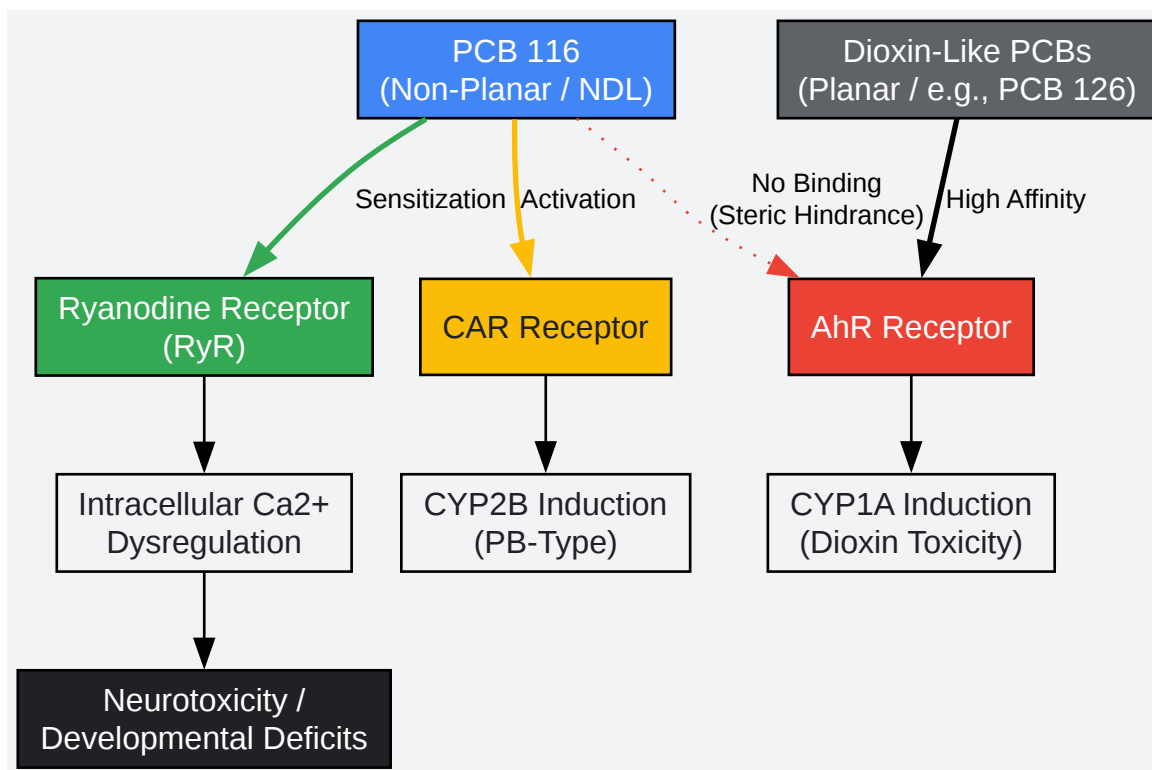
The primary toxicological target for PCB 116 is the Ryanodine Receptor (RyR), a calcium release channel in the endoplasmic/sarcoplasmic reticulum.[3][6][7]

- Mechanism: PCB 116 stabilizes the "open" state of RyR channels.
- Effect: Uncontrolled release of Ca^{2+} from intracellular stores.
- Outcome: Altered neuronal signaling, potential neurodevelopmental deficits, and dendritic growth anomalies. This mechanism is distinct from the "dioxin-like" toxicity and is critical for neurotoxicology screening.

Metabolic Interference: CYP2B Induction

PCB 116 acts as a Phenobarbital-type (PB-type) inducer.

- It activates the Constitutive Androstane Receptor (CAR) rather than AhR.
- This results in the transcriptional induction of CYP2B family enzymes (e.g., CYP2B1/2 in rats, CYP2B6 in humans).
- Drug Development Context: Presence of PCB 116 can accelerate the metabolism of CYP2B substrates (e.g., bupropion, efavirenz), leading to altered pharmacokinetics in exposed populations.



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Figure 2: Divergent signaling pathways. PCB 116 bypasses the AhR pathway (red) and activates RyR (green) and CAR (yellow) pathways, leading to neurotoxicity and metabolic enzyme induction.

Experimental Protocols

Synthesis: Suzuki-Miyaura Cross-Coupling

For research requiring high-purity PCB 116, the Suzuki coupling method is superior to older Cadogan or Ullmann reactions due to higher specificity and yield.

Protocol:

- Reagents:
 - Aryl Halide: Bromobenzene (1.0 eq).
 - Boronic Acid: 2,3,4,5,6-Pentachlorophenylboronic acid (1.1 eq).
 - Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (3-5 mol%).
 - Base: Na_2CO_3 (2M aqueous solution).
 - Solvent: Toluene/Ethanol (4:1 v/v).
- Procedure:
 - Degas solvents with nitrogen to prevent oxidation of the catalyst.
 - Combine reagents in a reaction vessel under inert atmosphere ().
 - Reflux at 90-100°C for 12-24 hours.
 - Monitor progress via GC-MS.[8]
- Purification:

- Cool to room temperature, extract with hexane.
- Wash organic layer with water and brine.
- Dry over anhydrous
- .
- Purify via silica gel column chromatography (Eluent: 100% Hexane).
- Recrystallize from methanol/hexane if necessary to achieve >99% purity.

Analytical Characterization (GC-MS)

PCB 116 is analyzed using high-resolution gas chromatography with mass spectrometry (HRGC-MS).

- Column: Non-polar capillary column (e.g., DB-5ms or equivalent, 60m x 0.25mm x 0.25μm).
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Temperature Program:
 - Start: 100°C (hold 1 min).
 - Ramp 1: 20°C/min to 180°C.
 - Ramp 2: 2°C/min to 280°C (hold 5 min).
- Identification:
 - Retention Time: Elutes after tetra-PCBs and before most hexa-PCBs.
 - Mass Spectrum: Molecular ion cluster
at m/z 324, 326, 328 (characteristic pentachloro isotope pattern 5:5:2).
 - Key Fragment:

(Loss of

).

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